

In-depth Technical Guide on Stella Blue: Unraveling a Multifaceted Identity

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Compound of Interest

Compound Name:	Stella blue
CAS No.:	85213-55-4
Cat. No.:	B12702078

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For Researchers, Scientists, and Drug Development Professionals

The inquiry into the molecular target identification of "**Stella Blue**" reveals a fascinating case of homonymy across various scientific and cultural domains. While the name evokes a singular entity, research indicates that "**Stella Blue**" does not correspond to a specific therapeutic compound undergoing molecular target identification in the conventional drug development pipeline. Instead, the term refers to a chemical compound with limited public data, a strain of *Cannabis sativa*, and a cultivar of blueberry, each with distinct characteristics and areas of study.

This guide will address the multifaceted nature of "**Stella Blue**," providing available technical information for each identified entity, while clarifying the absence of a singular molecular target for a "**Stella Blue**" drug.

"Stella Blue" - The Chemical Compound

A compound named "**Stella blue**" is listed in the PubChem database with the molecular formula C18H24ClN3O5.^[1]

Data Presentation:

Identifier	Value
PubChem CID	44151512
Molecular Formula	C18H24ClN3O5
Molecular Weight	397.9 g/mol
IUPAC Name	3-N,3-N-diethyl-7-N,7-N-dimethyl-10H-phenoxazin-10-ium-3,7-diamine;perchlorate

Experimental Protocols:

Currently, there is no publicly available information regarding the synthesis, biological activity, or experimental protocols for the molecular target identification of this specific compound. Researchers interested in this molecule would need to initiate primary research, including synthesis, purification, and subsequent screening in relevant biological assays to determine its potential pharmacological effects and molecular targets.

"Stella Blue" - The Cannabis Sativa Strain

"**Stella Blue**" is a well-documented sativa-dominant hybrid strain of cannabis, reportedly a cross between Blueberry and an unknown sativa.^{[2][3][4]} Its primary interest to researchers lies in its chemical composition, specifically its cannabinoid and terpene profiles, which are responsible for its reported effects.

Data Presentation:

The quantitative data for the cannabinoid and terpene content of the "**Stella Blue**" cannabis strain can vary between batches and cultivators. However, representative data indicates the following primary components:

Table 1: Representative Cannabinoid Profile of **Stella Blue** Strain^[3]

Cannabinoid	Percentage (%)
THCA	78.26
D9-THC	5.29
CBGA	1.59
THCVA	0.45

Table 2: Primary Terpenes in **Stella Blue** Strain[4]

Terpene	Predominant Aroma/Flavor
Limonene	Citrus
Myrcene	Herbal, Earthy
Caryophyllene	Spicy, Peppery

Experimental Protocols:

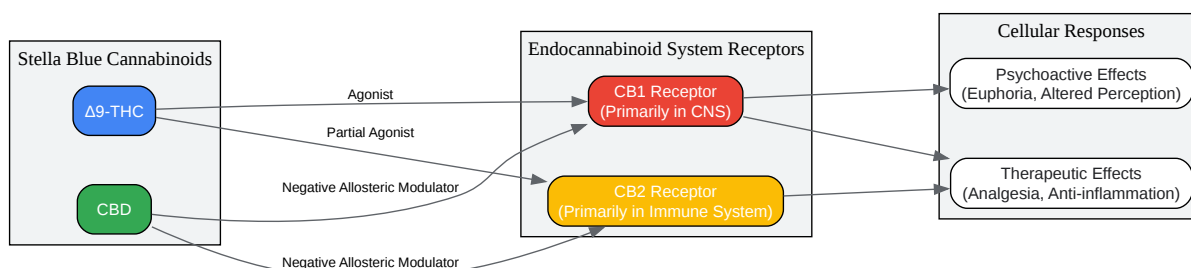
Protocol 1: Cannabinoid and Terpene Profiling using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To quantify the cannabinoid and terpene content in a sample of "**Stella Blue**" cannabis.
- Methodology:
 - Sample Preparation: Homogenize a known weight of the cannabis flower. Perform an extraction using a suitable solvent (e.g., ethanol, methanol, or a mixture of organic solvents).
 - Cannabinoid Analysis (HPLC):
 - Use a reverse-phase C18 column.

- Employ a gradient elution with a mobile phase consisting of acetonitrile and water with a formic acid modifier.
 - Detect cannabinoids using a UV detector at a specific wavelength (e.g., 220-230 nm).
 - Quantify by comparing peak areas to those of certified reference standards for major cannabinoids (THCA, D9-THC, CBD, etc.).
 - Terpene Analysis (GC-MS):
 - Vaporize the extracted sample in the GC inlet.
 - Separate terpenes based on their boiling points and interactions with the stationary phase of the GC column.
 - Identify individual terpenes by their mass spectra and retention times, comparing them to a library of known terpene standards.
 - Quantify based on the peak area relative to an internal standard.

Signaling Pathways and Logical Relationships:

The psychoactive and therapeutic effects of cannabis strains like "**Stella Blue**" are primarily mediated by the interaction of cannabinoids with the endocannabinoid system (ECS). The primary molecular targets are the cannabinoid receptors CB1 and CB2.



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Interaction of "**Stella Blue**" Cannabinoids with the Endocannabinoid System.

"Stella Blue" - The Blueberry Cultivar

"**Stella Blue**" is also a cultivar of blueberry (*Vaccinium corymbosum*). Research on this plant focuses on its agricultural properties and nutritional content, particularly its high concentration of anthocyanins and other polyphenols, which contribute to its antioxidant capacity.[5]

Data Presentation:

Table 3: Bioactive Compound Content and Antioxidant Capacity in '**Stella Blue**' Blueberries with 2 mM Salicylic Acid Treatment[5]

Parameter	Value
Total Polyphenolic Content	~140 mg gallic acid 100 g ⁻¹ FW
Total Anthocyanin Content	~80 mg 100 g ⁻¹ FW
Antioxidant Capacity (DPPH)	~80 mg 100 g ⁻¹ FW
Antioxidant Capacity (ABTS)	1018 μmol TE 100 g ⁻¹ FW

Experimental Protocols:

Protocol 2: Quantification of Total Polyphenolic Content (Folin-Ciocalteu Method)

- Objective: To determine the total polyphenolic content in '**Stella Blue**' blueberry extract.
- Methodology:
 - Extraction: Homogenize fresh blueberries and extract with a solvent mixture (e.g., methanol/water/acetic acid).
 - Reaction: Mix the extract with Folin-Ciocalteu reagent. After a short incubation, add a saturated sodium carbonate solution to raise the pH.

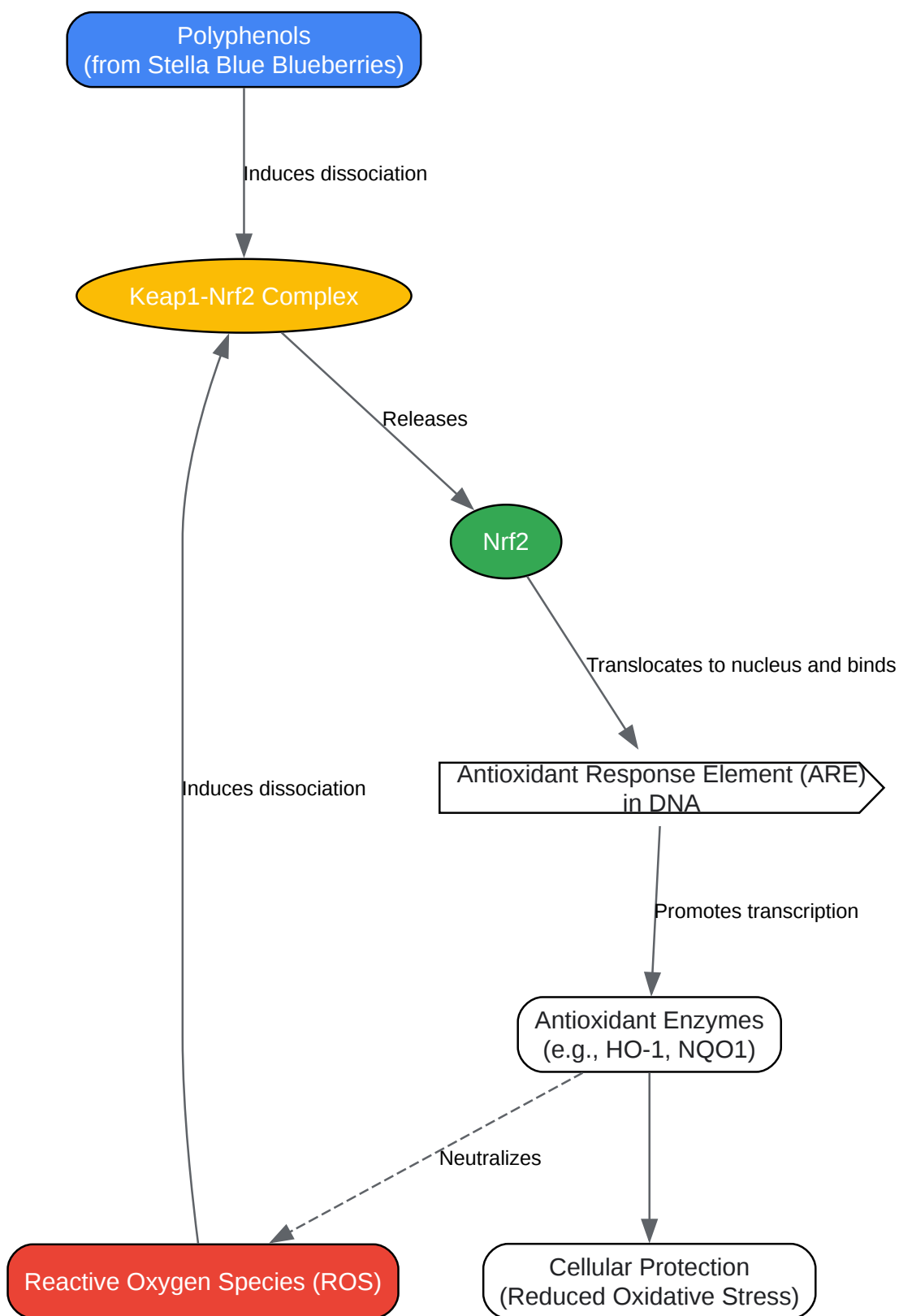
- Incubation: Allow the reaction to proceed in the dark for a specified time (e.g., 2 hours) at room temperature.
- Measurement: Measure the absorbance of the resulting blue-colored solution using a spectrophotometer at a wavelength of approximately 765 nm.
- Quantification: Calculate the total polyphenolic content by comparing the absorbance to a standard curve prepared with a known concentration of gallic acid.

Protocol 3: Quantification of Total Anthocyanin Content (pH Differential Method)

- Objective: To measure the total monomeric anthocyanin content in '**Stella Blue**' blueberries.
- Methodology:
 - Extraction: Prepare an extract of the blueberries.
 - pH Adjustment: Dilute the extract in two different buffer systems: one at pH 1.0 (potassium chloride) and another at pH 4.5 (sodium acetate).
 - Measurement: Measure the absorbance of both dilutions at the wavelength of maximum absorbance for anthocyanins (around 520 nm) and at a wavelength where anthocyanins do not absorb (around 700 nm) to correct for haze.
 - Calculation: The difference in absorbance between the pH 1.0 and pH 4.5 samples is proportional to the total anthocyanin concentration. The concentration is expressed as cyanidin-3-glucoside equivalents.

Signaling Pathways and Logical Relationships:

The health benefits of polyphenols, such as those found in "**Stella Blue**" blueberries, are often attributed to their antioxidant and anti-inflammatory properties. One of the key signaling pathways modulated by these compounds is the Nrf2 pathway, which is a master regulator of the cellular antioxidant response.



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Modulation of the Nrf2 Antioxidant Pathway by Polyphenols.

Conclusion

The investigation into the molecular target of "**Stella Blue**" underscores the importance of precise nomenclature in scientific research. While a specific pharmaceutical compound with this name lacks detailed public data for a comprehensive target identification guide, the name is prominently associated with a cannabis strain and a blueberry cultivar. For these entities, the "molecular targets" are understood in a broader sense: the endocannabinoid system for the cannabis strain and various cellular pathways, including the Nrf2 antioxidant response, for the polyphenols in the blueberry cultivar. This guide provides the available technical information for these distinct entities, offering a framework for researchers in their respective fields of study.

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